

Application Notes and Protocols for Syk-IN-8 in Cell-Based Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Syk-IN-8
Cat. No.: B12389035

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Introduction

Syk-IN-8 is a potent inhibitor of Spleen Tyrosine Kinase (Syk), a non-receptor tyrosine kinase that is a critical mediator of signal transduction downstream of various cell surface receptors, including the B-cell receptor (BCR) and Fc receptors.^{[1][2][3]} Dysregulation of Syk signaling is implicated in various hematological malignancies and autoimmune diseases, making it a promising therapeutic target.^{[1][2][4]} These application notes provide detailed protocols for utilizing **Syk-IN-8** in common cell-based assays to investigate its effects on cell viability and downstream signaling pathways.

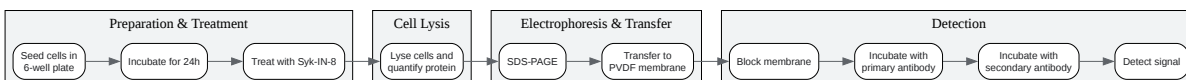
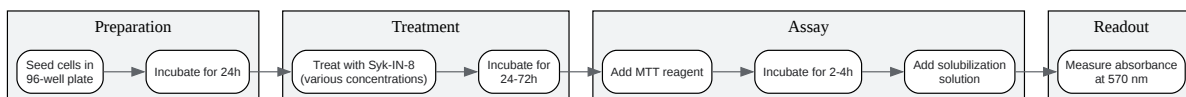
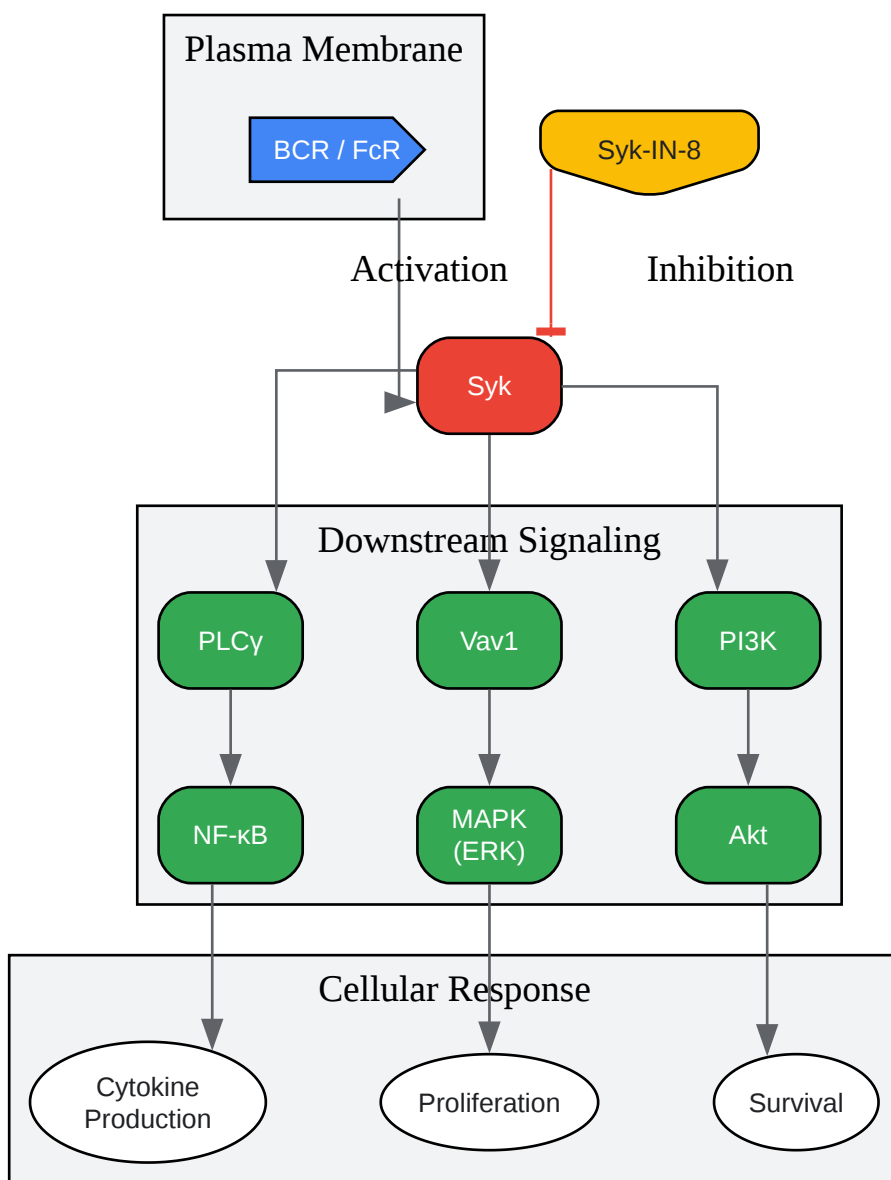
Data Presentation

While specific IC₅₀ values for **Syk-IN-8** in a wide range of hematological cancer cell lines are not readily available in the public domain, the following table summarizes the anti-proliferative activity of other notable Syk inhibitors in various lymphoma and leukemia cell lines. This data can serve as a valuable reference for determining the effective concentration range for **Syk-IN-8** in your experiments.

Inhibitor	Cell Line	Cell Type	IC50 (μM)	Reference
PRT062607	MV4-11	Acute Myeloid Leukemia	~0.1	[5]
MOLM13	Acute Myeloid Leukemia	~0.1	[5]	
BAY 61-3606	SH-SY5Y	Neuroblastoma	~0.1-0.6	[6]
SU-DHL-1	T-cell non-Hodgkin lymphoma	~8 (for Syk phosphorylation inhibition)	[7]	
SR-786	T-cell non-Hodgkin lymphoma	~8 (for Syk phosphorylation inhibition)	[7]	
Entospletinib	NALM-6	Pre-B Acute Lymphoblastic Leukemia	~1-5	[8]
SEM	Pro-B Acute Lymphoblastic Leukemia	~1-5	[8]	
PRT318	Various DLBCL cell lines	Diffuse Large B-cell Lymphoma	Varies	[9]

Signaling Pathway

Syk plays a pivotal role in relaying signals from immunoreceptors, leading to the activation of multiple downstream pathways that control cell proliferation, survival, and differentiation.[4] Inhibition of Syk with **Syk-IN-8** is expected to disrupt these signaling cascades.



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